

The Distinction Between Cereclor™ and Other Chlorinated Paraffins: A Technical Guide

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Compound of Interest

Compound Name: Cereclor

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Abstract

Chlorinated paraffins (CPs) are a complex class of industrial chemicals used for a wide range of applications, including as secondary plasticizers, flame retardants, and extreme pressure additives in lubricants. "Cereclor™" is a prominent trade name, formerly of Imperial Chemical Industries (ICI) and now INEOS, for a specific line of CPs. While chemically indistinct from other chlorinated paraffins at a fundamental level, the Cereclor™ brand signifies a range of specific, quality-controlled formulations tailored for distinct industrial purposes. This technical guide elucidates the key distinctions by comparing the physicochemical properties of specific Cereclor™ grades to the broader categories of chlorinated paraffins, detailing the analytical methodologies for their characterization, and summarizing their toxicological and regulatory profiles.

Introduction to Chlorinated Paraffins

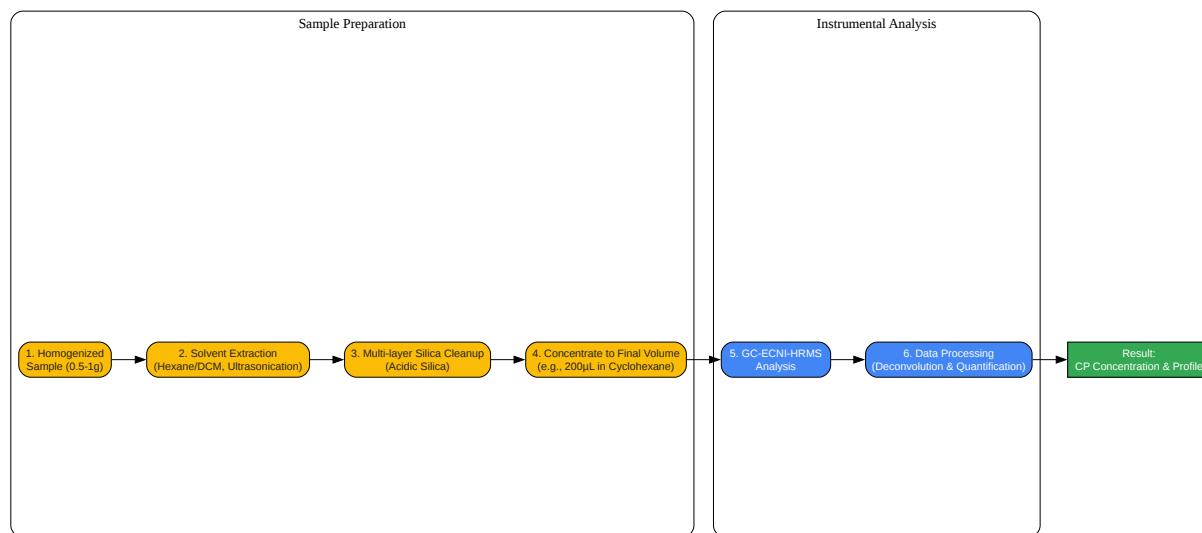
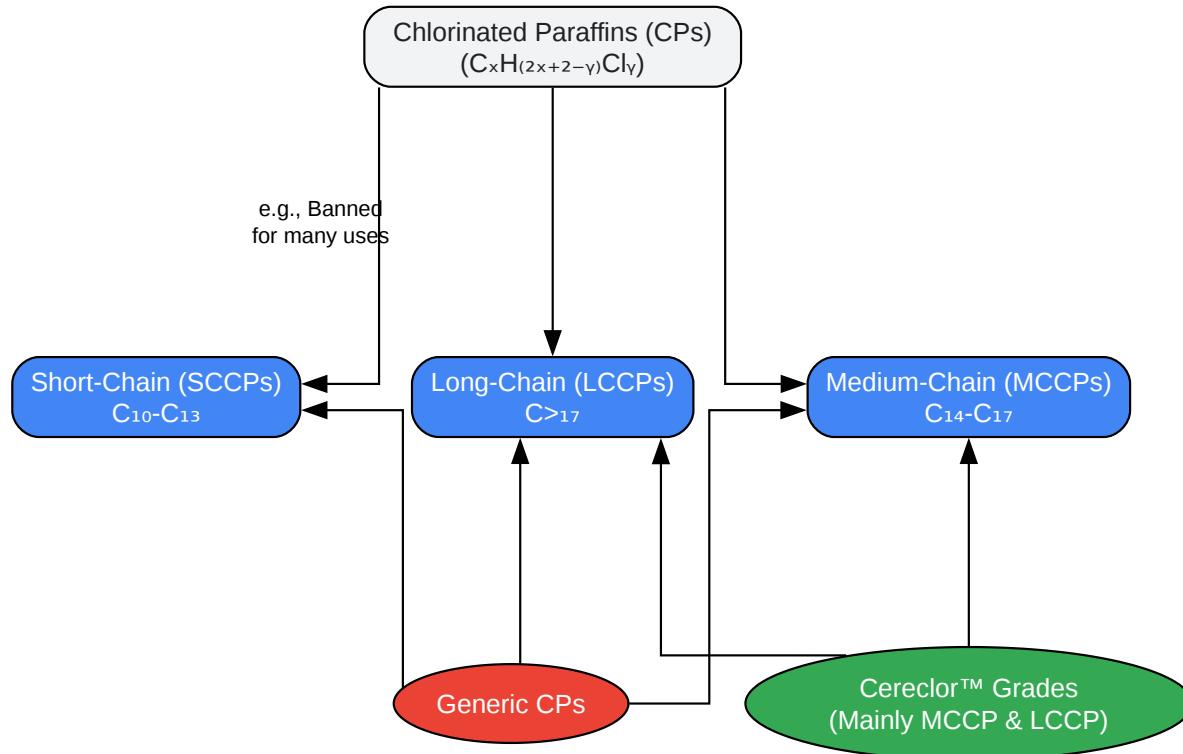
Chlorinated paraffins are complex mixtures of polychlorinated n-alkanes, produced by the chlorination of paraffin fractions derived from petroleum.^[1] The properties of a given CP mixture are defined by two primary factors: the carbon chain length of the paraffin feedstock and the degree of chlorination by weight.^[1]

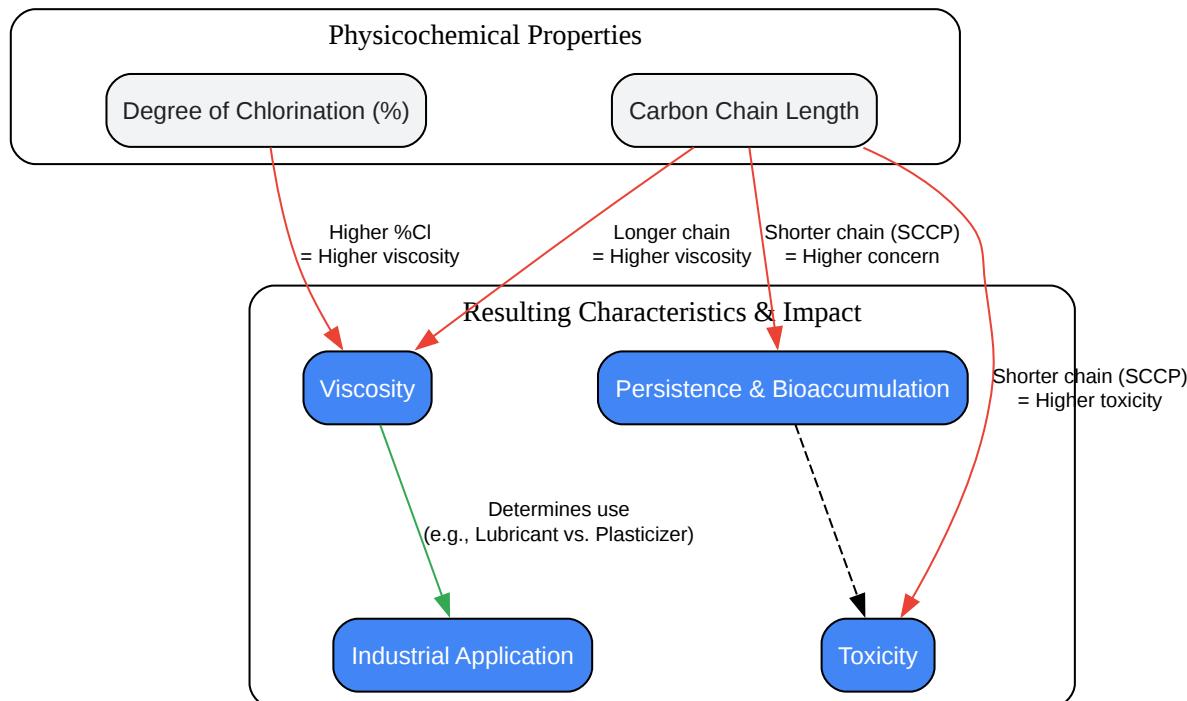
Based on carbon chain length, CPs are categorized into three main groups:

- Short-Chain Chlorinated Paraffins (SCCPs): C₁₀–C₁₃ alkanes
- Medium-Chain Chlorinated Paraffins (MCCPs): C₁₄–C₁₇ alkanes
- Long-Chain Chlorinated Paraffins (LCCPs): C₁₈–C₃₀ (and higher) alkanes[1][2]

The chlorine content typically ranges from 30% to over 70% by weight.[1] These two factors—chain length and chlorination degree—dictate the final physical state (from mobile liquids to waxy solids), viscosity, density, and performance characteristics of the product.[1]

Cereclor™ is the trade name for a range of medium-chain and long-chain chlorinated paraffins manufactured to specific standards.[3] The primary distinction, therefore, is not one of unique chemistry but of brand, specific formulation, and guaranteed performance characteristics for targeted applications. A specific grade, such as **Cereclor™ S52**, represents a defined MCCP with a controlled chlorine content and viscosity profile.[4]





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